

Physical characteristics of 1,1-Diphenyl-3-buten-1-ol

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Compound of Interest

Compound Name: 1,1-Diphenyl-3-buten-1-ol

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An In-Depth Technical Guide to the Physical Characteristics of **1,1-Diphenyl-3-buten-1-ol**

This technical guide provides a comprehensive overview of the known physical characteristics of **1,1-Diphenyl-3-buten-1-ol**, catering to researchers, scientists, and professionals in the field of drug development. This document outlines key physical data, detailed experimental protocols for their determination, and a visual representation of the interplay of these properties.

Core Physical Properties

1,1-Diphenyl-3-buten-1-ol is a tertiary alcohol that presents as either a colorless to yellow liquid or a white to yellow solid.^[1] Its chemical structure consists of two phenyl groups and an allyl group attached to a central carbinol carbon.

Quantitative Data Summary

The table below summarizes the key quantitative physical properties of **1,1-Diphenyl-3-buten-1-ol** that have been reported in the scientific literature.

| Physical Property | Value | Source |
|-------------------|--|----------------------|
| Molecular Formula | C ₁₆ H ₁₆ O | PubChem[2] |
| Molecular Weight | 224.30 g/mol | PubChem[2] |
| Appearance | Colorless to yellow liquid, or white to yellow solid | American Elements[1] |
| Boiling Point | 314.6 °C at 760 mmHg | American Elements |
| Melting Point | Not Available | Sigma-Aldrich |
| Density | Not Available | |
| Purity | 95% | |
| Solubility | Not Available | |

Experimental Protocols for Determination of Physical Characteristics

The following sections detail the standard experimental methodologies that can be employed to determine the primary physical properties of **1,1-Diphenyl-3-buten-1-ol**.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.[3][4] Pure crystalline solids typically exhibit a sharp melting point, while impurities will lower and broaden the melting range.[3][4]

Methodology:

- A small, finely powdered sample of **1,1-Diphenyl-3-buten-1-ol** is packed into a capillary tube.[5]
- The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, alongside a calibrated thermometer.[3]

- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) to ensure accurate temperature measurement.[3]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has transitioned to a liquid is recorded as the end of the melting range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6] This property is a key characteristic of volatile compounds.

Methodology:

- A small volume (a few milliliters) of liquid **1,1-Diphenyl-3-buten-1-ol** is placed in a small test tube or fusion tube.[7]
- A capillary tube, sealed at one end, is inverted and placed into the liquid.[6][7]
- The test tube is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block, to ensure uniform heating.[6]
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube.[8]

Density Determination

Density is defined as the mass of a substance per unit volume.[9] It is an intrinsic physical property that can aid in substance identification.

Methodology:

- The mass of a clean, dry pycnometer (a small glass flask of known volume) is accurately measured.
- The pycnometer is filled with the sample of **1,1-Diphenyl-3-buten-1-ol**, ensuring no air bubbles are present.
- The mass of the filled pycnometer is measured.
- The mass of the sample is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer. The temperature at which the measurement is made should be recorded as density is temperature-dependent.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of a substance fundamentally depends on the physical and chemical properties of the solute and solvent as well as on temperature, pressure, and the pH of the solution. The general principle of "like dissolves like" is a useful guideline, where polar compounds tend to dissolve in polar solvents and nonpolar compounds in nonpolar solvents.[\[10\]](#)

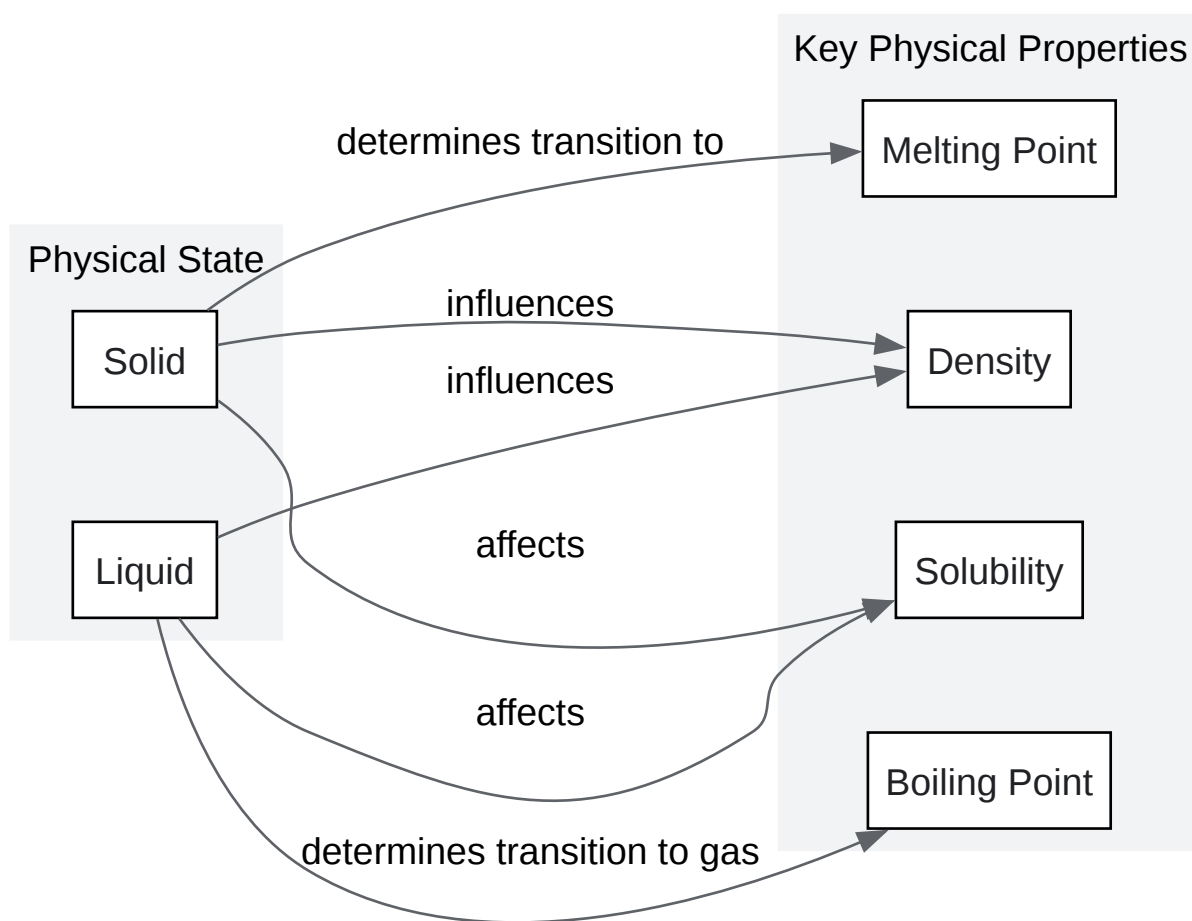
Methodology:

- A small, measured amount of **1,1-Diphenyl-3-buten-1-ol** (e.g., 10 mg) is placed into a test tube.
- A small volume of a selected solvent (e.g., 1 mL of water, ethanol, acetone, or hexane) is added to the test tube.
- The mixture is agitated vigorously for a set period (e.g., 1 minute).
- The mixture is then observed to determine if the solute has completely dissolved.

- If the solute dissolves, it is recorded as soluble in that solvent. If it does not, it is recorded as insoluble.
- This process is repeated with a range of solvents of varying polarities to create a solubility profile for the compound.

Logical Relationships of Physical Properties

The physical state and key characteristics of **1,1-Diphenyl-3-buten-1-ol** are interconnected. The following diagram illustrates these relationships.



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Interrelation of Physical State and Properties.

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